

# Diethyl Adipate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Diethyl adipate

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a thorough examination of **diethyl adipate**, a versatile diester with significant applications across various scientific and industrial domains. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its key applications, with a particular focus on its relevance to drug development.

## Introduction

**Diethyl adipate**, identified by the CAS number 141-28-6, is the diethyl ester of adipic acid.<sup>[1]</sup> It is a colorless, oily liquid with a faint, pleasant odor.<sup>[2][3]</sup> Its versatile properties, including its function as a plasticizer, solvent, and emollient, have led to its use in a wide range of applications, from the manufacturing of plastics and cosmetics to the pharmaceutical industry.<sup>[1][4]</sup> In the context of drug development, **diethyl adipate** is notably utilized as a plasticizer in the formulation of ethylcellulose-based coating membranes for controlled-release drug delivery systems.<sup>[1]</sup>

## Properties of Diethyl Adipate

The physical and chemical properties of **diethyl adipate** are summarized in the tables below, providing a comprehensive overview for researchers and chemists.

## General and Physical Properties

Property	Value	Reference(s)
CAS Number	141-28-6	[1]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub>	[1]
Molecular Weight	202.25 g/mol	[1]
Appearance	Colorless, oily liquid	[2][3]
Odor	Faint, pleasant	[3]
Melting Point	-20 to -19 °C	[1]
Boiling Point	251 °C	[1]
Density	1.009 g/mL at 25 °C	[1]
Refractive Index	1.427 at 20 °C	[1]
Solubility	Insoluble in water; Soluble in ethanol and other organic solvents.	[1]
Flash Point	> 110 °C (> 230 °F)	[5]
Vapor Density	6.97	[6]

## Spectroscopic Data

Spectrum	Key Features	Reference(s)
Infrared (IR)	A characteristic peak around 1735 cm <sup>-1</sup> indicates the presence of the ester carbonyl group (C=O).	[7]
<sup>1</sup> H NMR	Spectra available for detailed structural elucidation.	[8]
Mass Spectrometry	Data available for molecular weight confirmation and fragmentation analysis.	[9]

## Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **diethyl adipate**, intended for practical application in a laboratory setting.

### Synthesis of Diethyl Adipate via Fischer Esterification

The most common method for synthesizing **diethyl adipate** is the Fischer esterification of adipic acid with ethanol, using an acid catalyst.<sup>[4][8]</sup>

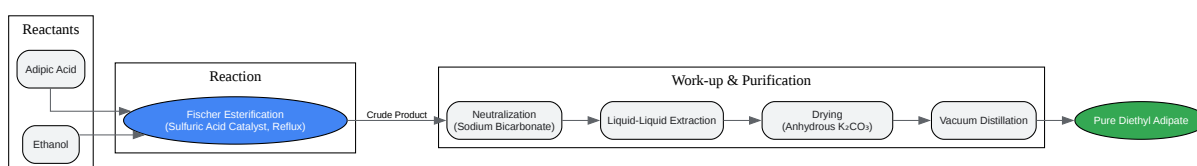
Materials:

- Adipic acid (1.0 mole)
- Absolute ethanol (3.0 moles)
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Anhydrous potassium carbonate (for drying)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine adipic acid, absolute ethanol, and toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the esterification.
- Allow the reaction mixture to cool to room temperature.
- Neutralize the excess acid with a saturated solution of sodium bicarbonate.

- Separate the organic layer and wash it with water.
- Dry the organic layer over anhydrous potassium carbonate.
- Filter to remove the drying agent.
- Purify the crude **diethyl adipate** by vacuum distillation.<sup>[10]</sup>



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Synthesis workflow for **diethyl adipate**.

## Purification by Vacuum Distillation

Crude **diethyl adipate** can be effectively purified by vacuum distillation to remove unreacted starting materials and byproducts.

Procedure:

- Set up a vacuum distillation apparatus.
- Place the crude **diethyl adipate** in the distillation flask.
- Gradually reduce the pressure using a vacuum pump.
- Heat the distillation flask gently.

- Collect the fraction that distills at the appropriate boiling point for the given pressure (e.g., 138 °C at 20 mmHg).[10]

## Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the purity and identity of synthesized **diethyl adipate**.

Instrumentation and Conditions (Typical):

- Gas Chromatograph: Equipped with a capillary column suitable for ester analysis (e.g., DB-5ms).
- Carrier Gas: Helium.
- Injection Mode: Split.
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 100 °C), ramp up to a final temperature (e.g., 250 °C).
- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Data Analysis: Compare the obtained mass spectrum with a reference spectrum from a database (e.g., NIST).

## Applications in Drug Development

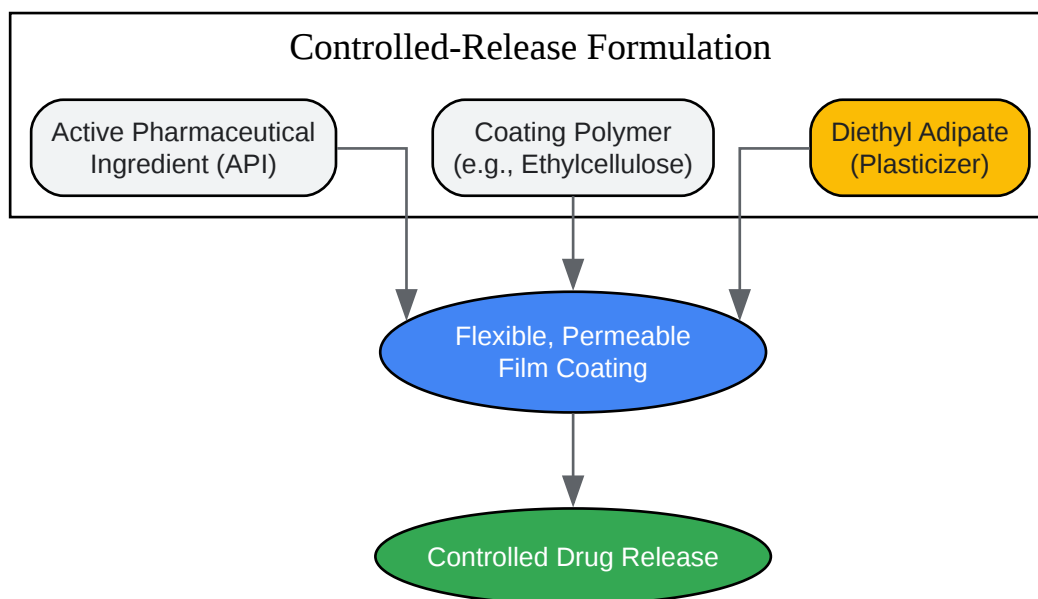
**Diethyl adipate** serves as a key excipient in the pharmaceutical industry, primarily as a plasticizer in film coatings for solid dosage forms.[1]

## Role in Controlled-Release Formulations

In controlled-release drug delivery systems, **diethyl adipate** is incorporated into polymer coatings, such as those made from ethylcellulose.[1] The addition of a plasticizer is crucial to:

- Enhance Film Flexibility: Prevents the coating from becoming brittle and cracking during manufacturing, storage, or handling.

- **Modify Drug Release Rates:** The concentration of the plasticizer can be adjusted to modulate the permeability of the coating, thereby controlling the rate at which the active pharmaceutical ingredient (API) is released.



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Role of **diethyl adipate** in drug delivery.

## Safety and Handling

While **diethyl adipate** is considered to have low toxicity, proper safety precautions should always be observed in a laboratory or manufacturing setting.<sup>[2]</sup>

- **Personal Protective Equipment (PPE):** Wear safety glasses, chemical-resistant gloves, and a lab coat.<sup>[2][6]</sup>
- **Ventilation:** Use in a well-ventilated area or with local exhaust ventilation.<sup>[6]</sup>
- **Handling:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.<sup>[2][6]</sup>
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.<sup>[2][6]</sup>

- First Aid:
  - Eye Contact: Immediately flush with plenty of water for at least 15 minutes.[6]
  - Skin Contact: Wash off with soap and plenty of water.[11]
  - Inhalation: Move to fresh air.[6]
  - Ingestion: Do not induce vomiting. Rinse mouth with water.[11] In all cases of significant exposure, seek medical attention.[6]

## Conclusion

**Diethyl adipate** is a valuable chemical compound with well-defined properties and a range of important applications, particularly in the pharmaceutical industry. Its role as a plasticizer in controlled-release formulations highlights its utility in advanced drug delivery systems. The experimental protocols and safety information provided in this guide are intended to support researchers and drug development professionals in the effective and safe use of **diethyl adipate** in their work.

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